An In-depth Technical Guide to the Chemical Structure and Synthesis of Mitoguazone

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Compound of Interest

Compound Name:	*Mitoguazone*
CAS No.:	*459-86-9; 7059-23-6*
Cat. No.:	*B15565574*

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Abstract

Mitoguazone, also known as Methylglyoxal Bis(guanylhydrazone) or MGBG, is a potent inhibitor of S-adenosylmethionine decarboxylase (SAMDC), a key enzyme in the polyamine biosynthesis pathway. By disrupting this pathway, **Mitoguazone** effectively halts cell proliferation and induces apoptosis, making it a compound of significant interest in oncology research. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and mechanism of action of **Mitoguazone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Mitoguazone is a di-guanidino derivative with the IUPAC name 2-[(E)-[(1E)-1-(diaminomethylidenehydrazinylidene)propan-2-ylidene]amino]guanidine.[1] Its chemical structure is characterized by a central methylglyoxal backbone linked to two guanylhydrazone moieties.

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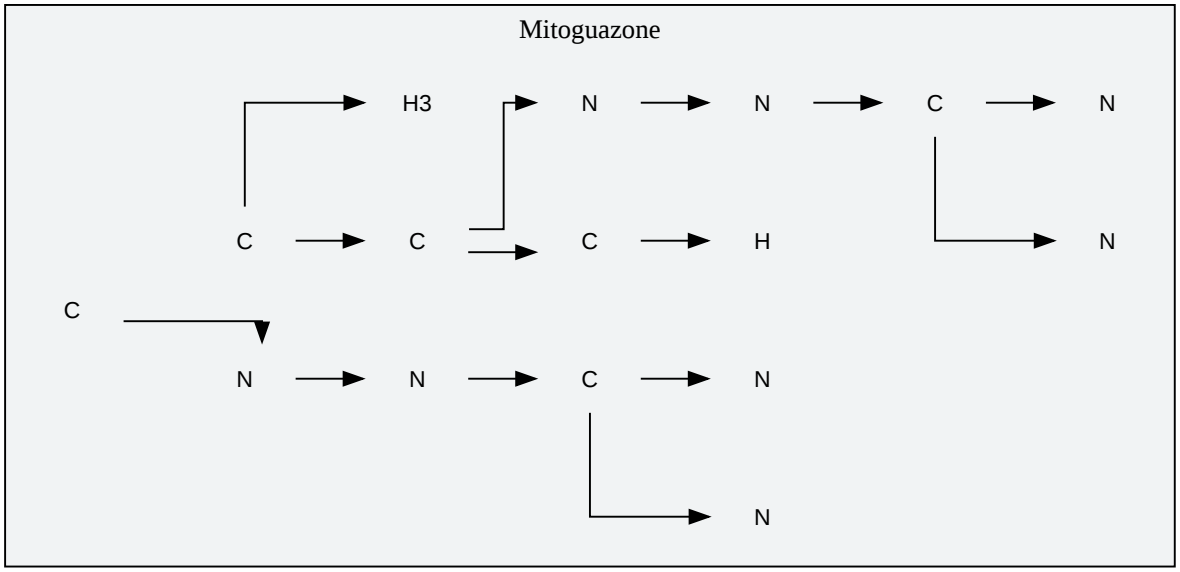

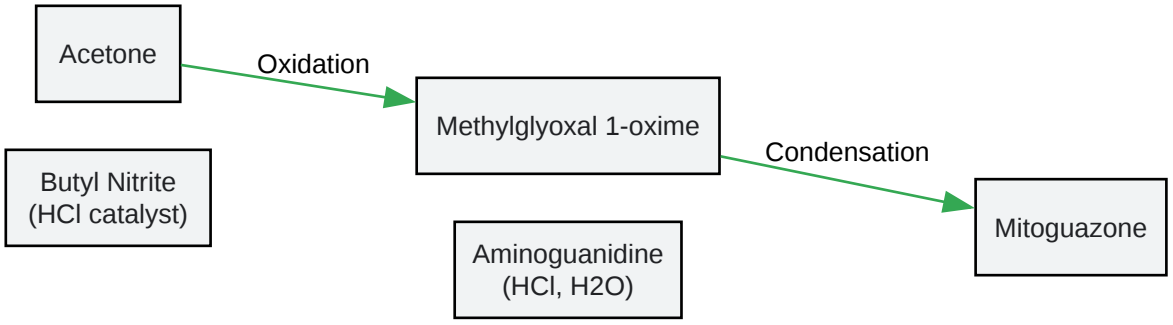

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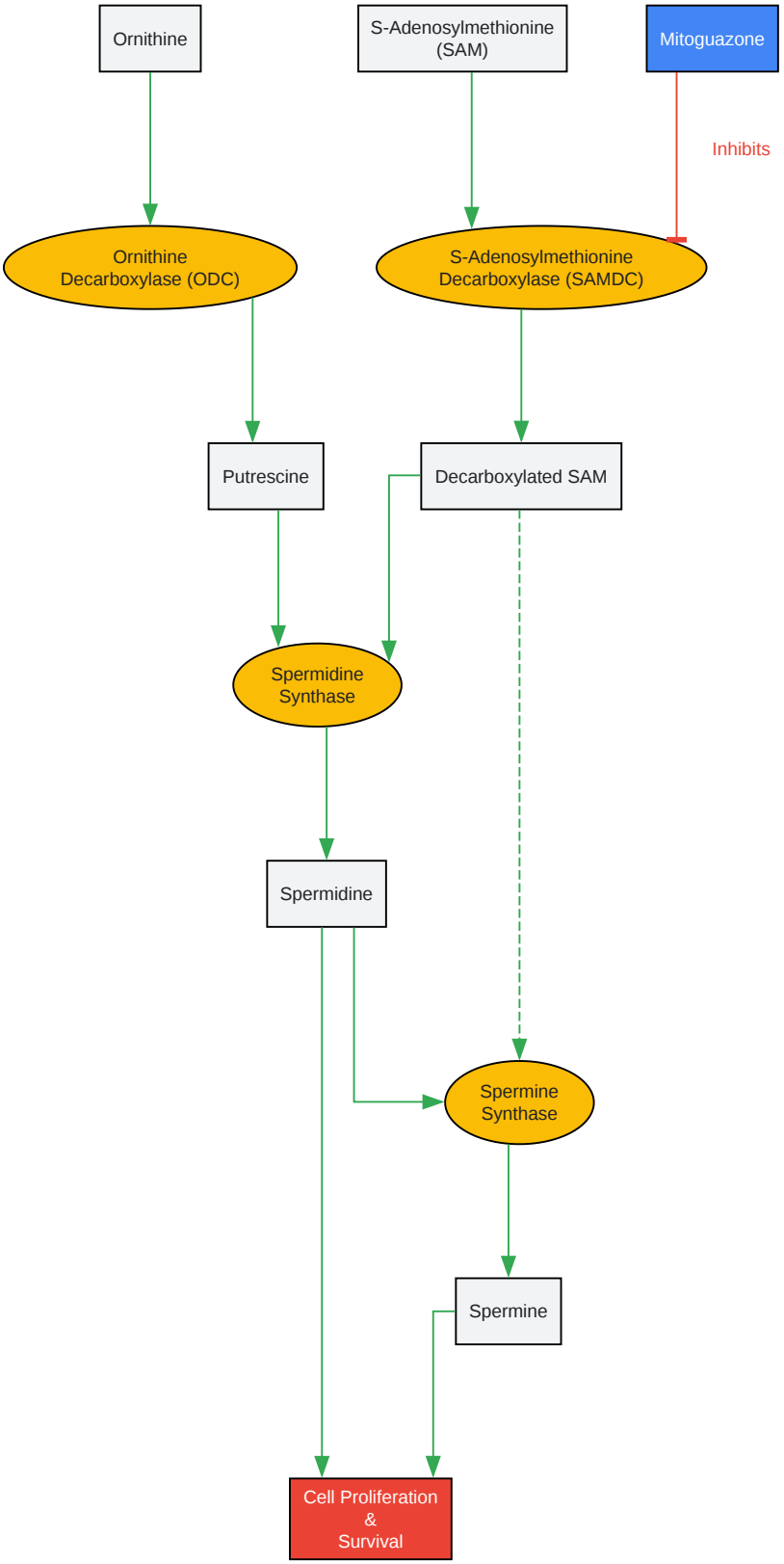

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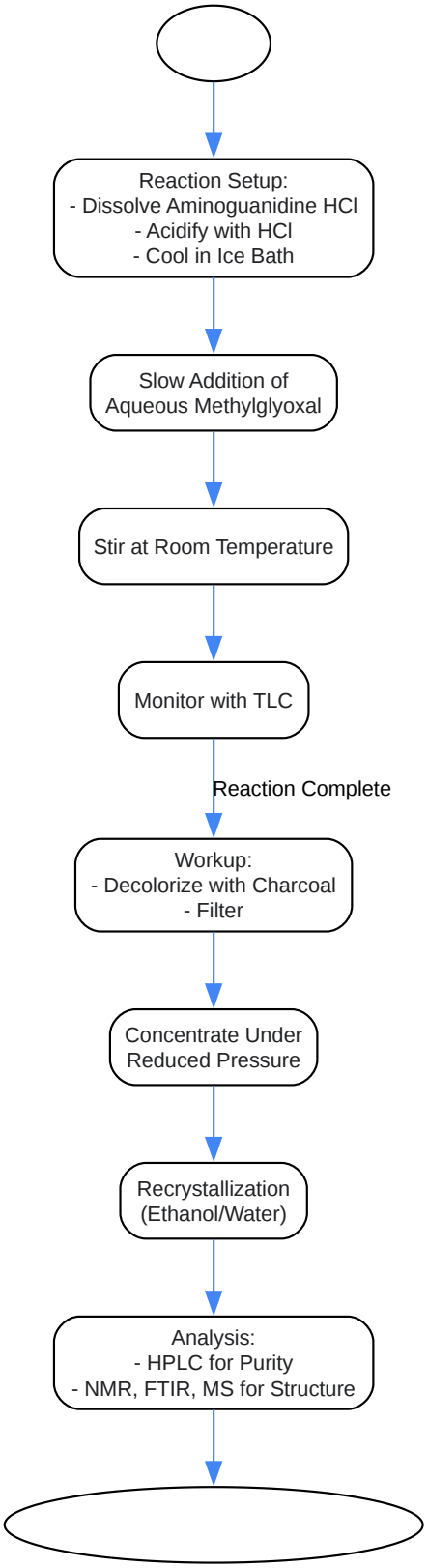

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References

- 1. Mitoguazone | C5H12N8 | CID 5351154 - PubChem [pubchem.ncbi.nlm.nih.gov]
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